

Proper Disposal of Nandrolone Undecylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Nandrolone undecylate*

Cat. No.: *B159588*

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The safe and compliant disposal of **Nandrolone undecylate**, a Schedule III controlled substance, is a critical component of laboratory safety and regulatory adherence.[\[1\]](#) Improper disposal poses risks of environmental contamination and diversion for illicit use. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **Nandrolone undecylate** waste in accordance with U.S. Drug Enforcement Administration (DEA) regulations and institutional best practices.

Core Principle: Segregation and Secure Management

Proper disposal begins with the correct identification and segregation of waste streams.

Nandrolone undecylate, as a controlled substance, must never be disposed of via standard laboratory drains or regular trash.[\[2\]](#)[\[3\]](#) It requires a dedicated and documented disposal pathway to ensure it is rendered non-retrievable.[\[1\]](#)

Disposal Procedures for Nandrolone Undecylate

The mandated procedure for disposing of expired, unwanted, or damaged **Nandrolone undecylate** with recoverable amounts is through a DEA-registered reverse distributor.[\[1\]](#)[\[2\]](#) Research institutions typically manage this process through their Environmental Health & Safety (EHS) department.

Step 1: Identification and Segregation

- Identify Waste: Clearly identify all **Nandrolone undecylate** materials destined for disposal. This includes expired or unwanted bulk containers, unused vials, or preparations made in error.[3]
- Label for Disposal: Attach a clear label to the container, such as "EXPIRED - FOR DISPOSAL" or "WASTE - DO NOT USE".[2]
- Segregate from Active Stock: Physically separate the waste materials from your active inventory within your secure controlled substance storage location (e.g., lock box or safe).[2] This prevents accidental use and is a key compliance step.

Step 2: Contacting Your Institution's EHS Office

- Initiate Disposal Request: Contact your institution's EHS department to schedule a pickup for controlled substance waste.[2][4] They will provide specific instructions and required documentation.
- Complete Inventory Forms: You will likely be required to complete a controlled substance inventory or disposal form.[2][5] This document details the drug name, concentration, quantity, and container size. Accuracy is critical for regulatory compliance.
- Schedule Pickup: The EHS office will coordinate the pickup of the waste material.[3][5]

Step 3: Documenting the Transfer

- Chain of Custody: During pickup, you will sign a chain of custody form provided by the EHS representative or the reverse distributor.[2] This form documents the transfer of the controlled substance.
- Retain Records: Keep a copy of the signed transfer or disposal form with your controlled substance records.[2][5] This documentation is essential for DEA audits. For Schedule III substances, a record of the date, manner of disposal, and quantity is required.[1]

Handling Different Waste Streams

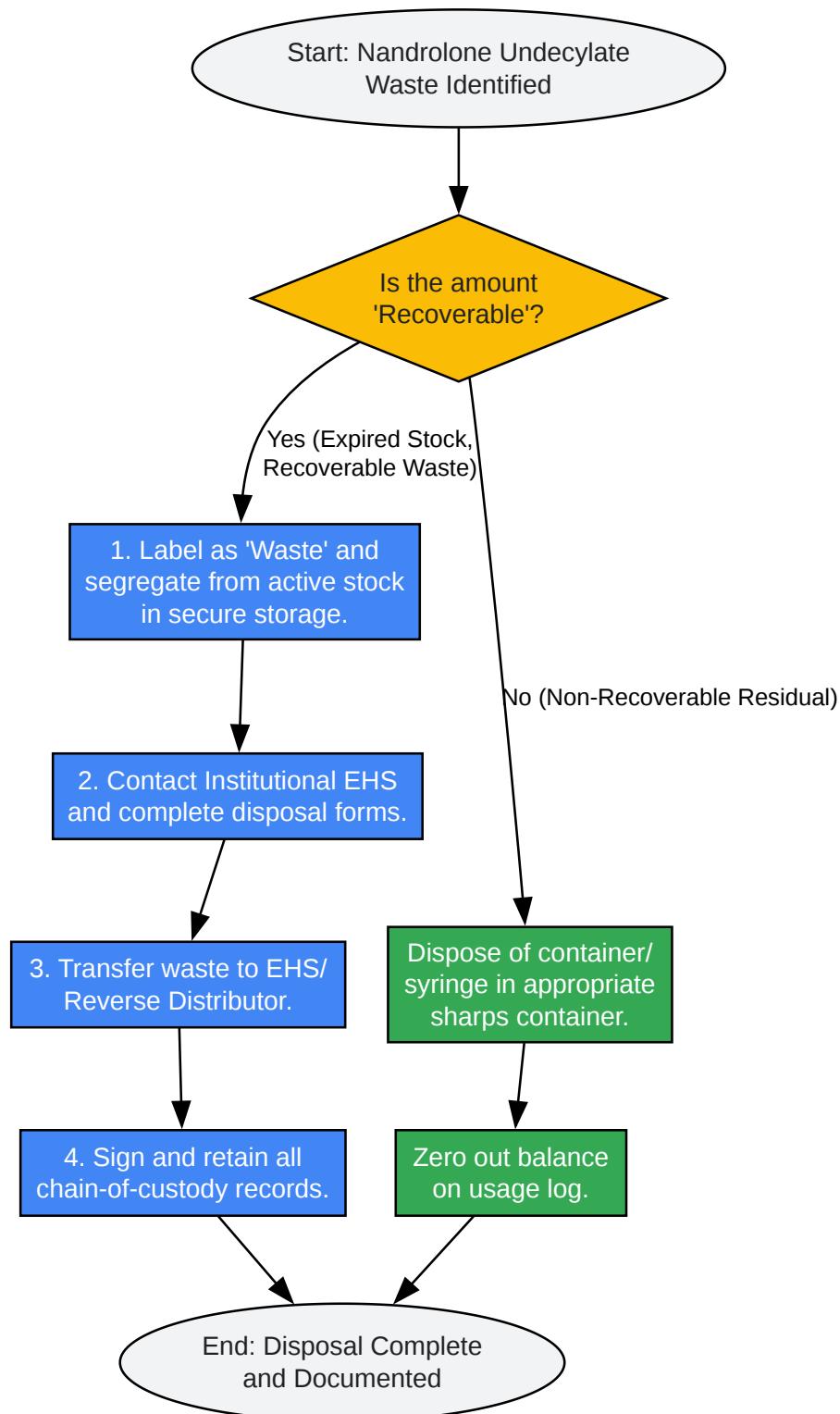
The nature of the waste dictates the precise disposal path. The following table summarizes common scenarios in a research setting.

Waste Type	Description	Proper Disposal Procedure
Expired/Unwanted Inventory	Unused vials, expired dilutions, or containers with recoverable contents.	Must be transferred to a DEA-registered reverse distributor via your institution's EHS department for destruction. [2]
"Recoverable" Waste	Significant residual amounts of Nandrolone undecylate that can be drawn from a container.	Collect and manage as "Expired/Unwanted Inventory." Wasting must be witnessed by two authorized personnel and documented. [2]
"Non-Recoverable" Residuals	Empty containers or syringes where the residual amount cannot be drawn out. [2]	May be discarded in a biohazard sharps container. The container balance should be zeroed out on the usage log upon disposal. [2]
Contaminated Labware	Items like gloves, bench paper, or empty vials contaminated with trace amounts.	Dispose of as trace hazardous waste in the appropriate container (often a dedicated NIOSH HD or chemotherapy waste container). [6]
Spill Residue	Materials used to clean up a spill of Nandrolone undecylate.	Dispose of all cleanup materials into a designated hazardous drug waste container. [6]

Important Note: Unacceptable disposal methods for recoverable amounts of controlled substances include flushing down the sink, mixing with cat litter, or discarding in a sharps container.[\[2\]](#)[\[7\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Nandrolone undecylate** in a laboratory setting.

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Caption: Workflow for the disposal of **Nandrolone undecylate** waste.

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